

An In-depth Technical Guide to 2-(Isopentylamino)naphthalene-1,4-dione

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Compound of Interest

Compound Name: 2-(Isopentylamino)naphthalene-1,4-dione

Cat. No.: B3025813

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological activities of **2-(Isopentylamino)naphthalene-1,4-dione**. This naphthoquinone derivative, a vitamin K analog, has demonstrated notable anticonvulsant properties, suggesting its potential as a lead compound in the development of novel therapeutics for neurological disorders. This document details its known physicochemical characteristics, provides hypothetical experimental protocols for its synthesis and property determination, and explores its proposed mechanism of action through the modulation of mitochondrial bioenergetics.

Physicochemical Properties

The known and estimated physicochemical properties of **2-(Isopentylamino)naphthalene-1,4-dione** are summarized in Table 1. While experimental data for some properties are available, others, such as the boiling point and pKa, are estimated based on structurally similar compounds.

Table 1: Physicochemical Properties of **2-(Isopentylamino)naphthalene-1,4-dione**

Property	Value	Source
IUPAC Name	2-((3-methylbutyl)amino)naphthalene-1,4-dione	---
Molecular Formula	C ₁₅ H ₁₇ NO ₂	--INVALID-LINK--
Molecular Weight	243.30 g/mol	--INVALID-LINK--
Melting Point	101 - 103 °C	--INVALID-LINK--
Boiling Point	> 300 °C (Predicted)	Estimated based on related structures
Solubility	DMF: 30 mg/mL DMSO: 30 mg/mL Ethanol: 20 mg/mL DMSO:PBS (pH 7.2) (1:2): 0.33 mg/mL	--INVALID-LINK--
pKa	8-9 (Predicted)	Estimated based on the amino group
logP	3.5 (Calculated)	--INVALID-LINK--
Appearance	Crystalline solid	--INVALID-LINK--
CAS Number	1607447-79-9	--INVALID-LINK--

Experimental Protocols

This section outlines detailed methodologies for the synthesis of **2-(Isopentylamino)naphthalene-1,4-dione** and the determination of its key physicochemical properties.

Synthesis of 2-(Isopentylamino)naphthalene-1,4-dione

The synthesis of 2-(alkylamino)-1,4-naphthoquinones is typically achieved through a nucleophilic substitution reaction between 1,4-naphthoquinone and the corresponding amine. The following protocol is a generalized procedure adapted for the synthesis of the title compound.

Materials:

- 1,4-Naphthoquinone
- Isopentylamine (3-methyl-1-butylamine)
- Ethanol (absolute)
- Triethylamine (Et₃N) or Potassium Carbonate (K₂CO₃)
- Silica gel (for column chromatography)
- Hexane
- Ethyl acetate

Procedure:

- In a round-bottom flask, dissolve 1,4-naphthoquinone (1.0 equivalent) in absolute ethanol.
- Add isopentylamine (1.1 equivalents) to the solution.
- Add a catalytic amount of a base such as triethylamine or potassium carbonate to the reaction mixture.
- Stir the reaction mixture at room temperature for 18-72 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion of the reaction, the solvent is removed under reduced pressure.
- The crude product is then purified by column chromatography on silica gel, using a hexane-ethyl acetate gradient as the eluent, to yield the pure **2-(Isopentylamino)naphthalene-1,4-dione**.
- The structure and purity of the final product can be confirmed by ¹H NMR, ¹³C NMR, and mass spectrometry.

Determination of Melting Point

The melting point is determined using a standard capillary melting point apparatus.

Procedure:

- A small amount of the crystalline solid is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The temperature is gradually increased, and the range from the temperature at which the first drop of liquid appears to the temperature at which the entire solid has melted is recorded as the melting point range.

Determination of Boiling Point (Thiele Tube Method)

For solid compounds with high melting points, the boiling point is often determined under reduced pressure to prevent decomposition. However, a general atmospheric pressure method using a Thiele tube is described below.

Procedure:

- A small amount of the compound is placed in a small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the test tube.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of pKa (pH-metric/UV-Visible Spectrophotometric Titration)

The pKa of the amino group can be determined by a pH-metric or a hybrid pH-metric/UV-visible spectrophotometric titration.

Procedure:

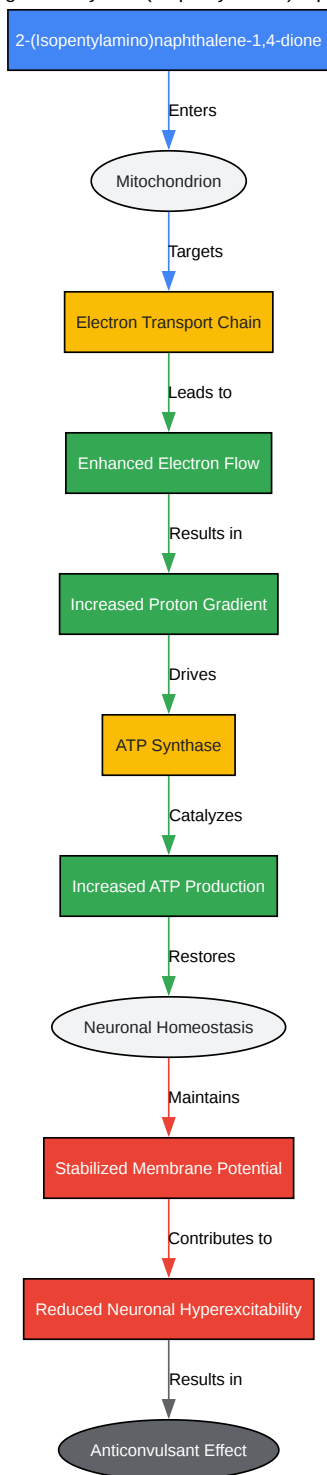
- A solution of the compound is prepared in a suitable solvent mixture (e.g., water-ethanol).
- The solution is acidified with a standard acid (e.g., HCl).
- The solution is then titrated with a standard base (e.g., NaOH) in small increments.
- After each addition of base, the pH of the solution is recorded using a calibrated pH meter. For the spectrophotometric method, the UV-Vis spectrum is also recorded.
- A titration curve is generated by plotting the pH versus the volume of base added. The pKa is determined from the midpoint of the buffer region of the titration curve. In the spectrophotometric method, the change in absorbance at a specific wavelength is plotted against pH, and the pKa is determined from the inflection point of the resulting sigmoidal curve.

Biological Activity and Signaling Pathway

2-(Isopentylamino)naphthalene-1,4-dione is a synthetic analog of vitamin K. Studies on similar vitamin K analogs have revealed their potential as anticonvulsant agents.^{[1][2][3]} The proposed mechanism of action involves the modulation of mitochondrial function, which is often impaired in neurological disorders such as epilepsy.^{[2][4][5]}

These vitamin K analogs are thought to enhance mitochondrial respiration and increase the production of adenosine triphosphate (ATP).^{[1][4]} This bioenergetic boost may help to stabilize neuronal membranes and counteract the hyperexcitability that leads to seizures. The naphthoquinone moiety is believed to play a crucial role in this process by participating in the mitochondrial electron transport chain.

Proposed Signaling Pathway of 2-(Isopentylamino)naphthalene-1,4-dione

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Caption: Proposed mechanism of anticonvulsant action.

Conclusion

2-(Isopentylamino)naphthalene-1,4-dione presents a promising scaffold for the development of novel anticonvulsant therapies. Its role as a vitamin K analog and its potential to modulate mitochondrial bioenergetics offer a distinct mechanism of action compared to many existing antiepileptic drugs. Further research is warranted to fully elucidate its molecular targets, optimize its pharmacokinetic profile, and validate its therapeutic efficacy and safety in preclinical and clinical settings. This technical guide provides a foundational resource for researchers and drug development professionals interested in advancing the study of this and related naphthoquinone derivatives.

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